

# Comparative Analysis of Apremilast Enantiomers in Psoriatic Arthritis Models

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| Compound Name:       | (R)-Apremilast |           |
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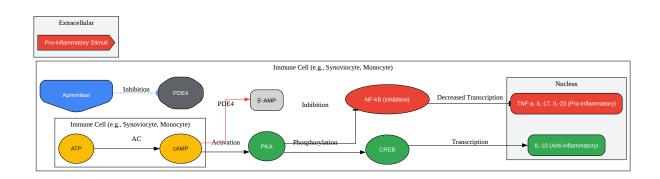
Apremilast, an oral phosphodiesterase 4 (PDE4) inhibitor, has demonstrated efficacy in the treatment of psoriasis and psoriatic arthritis. As a chiral molecule, it exists as two enantiomers, S-(-)-Apremilast and R-(+)-Apremilast. Preclinical and clinical data indicate that the therapeutic activity of Apremilast is primarily attributed to the S-enantiomer.

This guide provides a comparative analysis of the enantiomers of Apremilast, focusing on their biochemical activity and potential efficacy in psoriatic arthritis models. The information is intended for researchers, scientists, and drug development professionals.

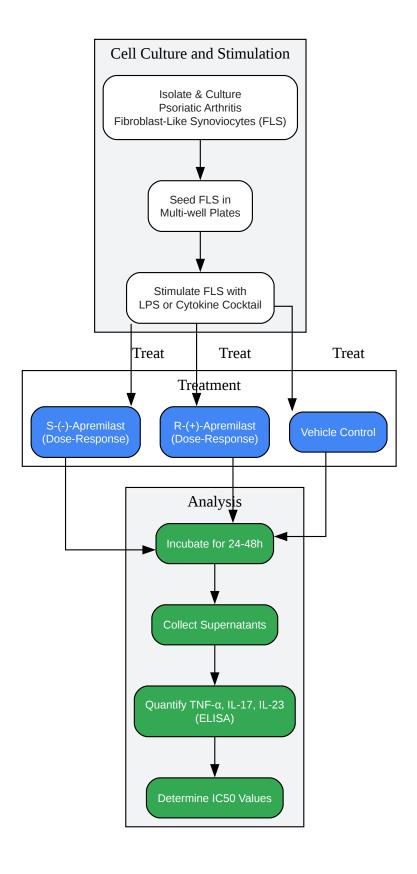
# Mechanism of Action: PDE4 Inhibition and Downstream Effects

Apremilast exerts its anti-inflammatory effects by inhibiting PDE4, an enzyme that degrades cyclic adenosine monophosphate (cAMP). The resulting increase in intracellular cAMP levels modulates the expression of various pro-inflammatory and anti-inflammatory cytokines. This signaling cascade is central to the therapeutic effect of Apremilast in psoriatic arthritis.[1]

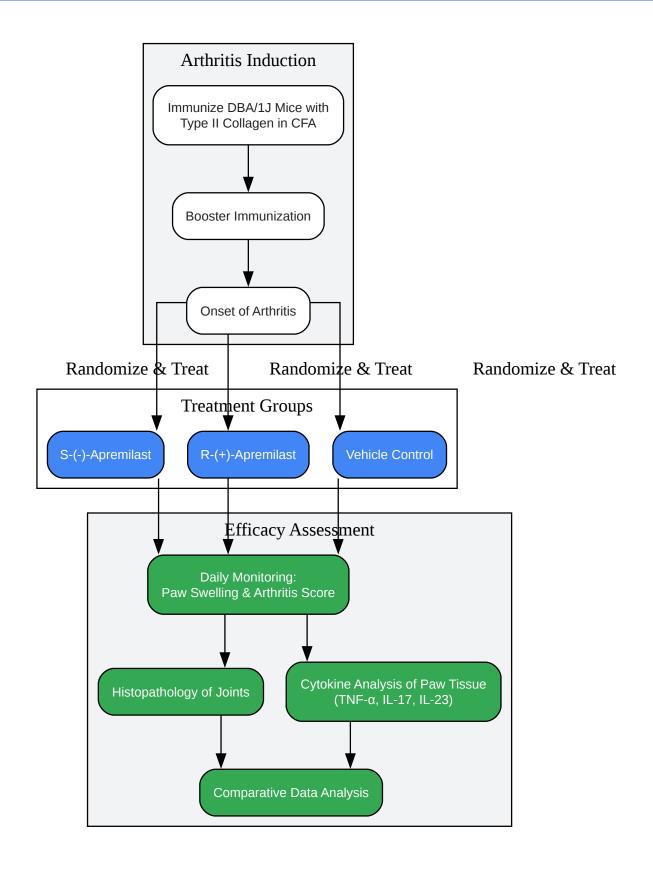












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## References

- 1. Clinical potential of apremilast in the treatment of psoriatic arthritis PMC [pmc.ncbi.nlm.nih.gov]
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